

# Muvalaplin Administration Fasting Requirements

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Muvalaplin

CAS No.: 2565656-70-2

Cat. No.: S12873764

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## Muvalaplin Application Notes

Property	Specification
Drug Name	Muvalaplin (LY3473329) [1]
Drug Type	Oral small molecule inhibitor [2] [3]
Mechanism of Action	Disrupts non-covalent interaction between apo(a) and apoB100, preventing lipoprotein(a) (Lp(a)) formation [3] [1] [4]
Dosage Forms	Oral tablets [3]

| **Recommended Dosage** | • **Phase 2 Effective Doses:** 10 mg, 60 mg, 240 mg, once daily [3] [5] [6] • **Phase 1 Doses:** 1 mg to 800 mg (single and multiple ascending doses) [2] || **Administration Instructions** | • Once-daily oral administration [4] [7] • Clinical trials conducted with "fasting visits" for blood sampling [3] [8] || **Stability & Storage** | Information should be obtained from the manufacturer's proprietary formulation data. |

## Experimental Protocol Overview

The following workflow summarizes the key design elements from the Phase 2 KRAKEN trial, which can serve as a reference for designing research studies on **muvalaplin**.

## Efficacy and Safety Data

Clinical trials have demonstrated **muvalaplin**'s efficacy in reducing Lp(a) levels and a favorable safety profile.

Dose Group	Lp(a) Reduction (Intact Assay)	Lp(a) Reduction (Apo(a) Assay)	Apolipoprotein B Reduction	Treatment-Emergent Adverse Events (TEAEs)
Placebo	-	-	-	14.9% [5] [4]
10 mg/d	47.6% [3] [4]	40.4% [3] [4]	8.9% [3] [4]	5.9% [5] [4]
60 mg/d	81.7% [3] [4]	70.0% [3] [4]	13.1% [3] [4]	14.3% [5] [4]
240 mg/d	85.8% [3] [4]	68.9% [3] [4]	16.1% [3] [4]	14.7% [5] [4]

## Pharmacological Profile

Parameter	Findings
Molecular Formula / Weight	C42H54N4O6 / 710.90 g/mol [1]
CAS Registry	2565656-70-2 [1]

| **Pharmacokinetics** | • **Half-life:** Ranged from 70 to 414 hours after 14 days of dosing (Phase 1) [2] • **Onset of Action:** Lp(a) reduction observed within 24 hours of first dose [2] [8] | | **Safety & Tolerability** | No clinically significant adverse effects on plasminogen levels or activity; safety profile comparable to placebo in Phase 2 trial [2] [3] [5]. |

## Critical Notes for Researchers

- **Fasting Status:** The published literature confirms that **fasting blood samples** were used for pharmacodynamic and safety assessments [3] [8]. The specific requirement to administer the drug itself in a fasted state is not explicitly stated.
- **Clinical Trial Phase: Muvalaplin** is an investigational drug not yet approved for clinical use. As of November 2025, it is in **Phase 3** development [9].
- **Assay Differences:** Be aware of significant differences in reported Lp(a) reduction percentages based on the assay used. The **intact Lp(a) assay** shows greater reduction, as it specifically measures intact Lp(a) particles and is not influenced by free apo(a) [3] [10].

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## References

1. Muvalaplin (LY3473329) | Lp (a) Inhibitor | MedChemExpress [[medchemexpress.com](https://www.medchemexpress.com)]
2. , an Oral Small Molecule Inhibitor of Lipoprotein... Muvalaplin [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. Oral Muvalaplin for Lowering of Lipoprotein(a): A Randomized Clinical... [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
4. Lilly's muvalaplin lowered lipoprotein(a) levels in adults with high risk for cardiovascular events by up to 85% at highest tested dose | Eli Lilly and Company [[investor.lilly.com](https://investor.lilly.com)]
5. Found to Significantly Lower... | Applied Clinical Trials Online Muvalaplin [[appliedclinicaltrials.com](https://appliedclinicaltrials.com)]
6. Oral Muvalaplin for Lowering of Lipoprotein(a) - American College of... [[acc.org](https://acc.org)]
7. KRAKEN: Oral Muvalaplin Safely Lowers Lp(a) in Early-Stage Trial [[ajmc.com](https://ajmc.com)]
8. In a small international trial, novel oral medication muvalaplin lowered Lp(a) | American Heart Association [[newsroom.heart.org](https://newsroom.heart.org)]
9. Muvalaplin - Drug Targets, Indications, Patents - Synapse [[synapse.patsnap.com](https://synapse.patsnap.com)]
10. New Pill Successfully Lowers Lp(a) Levels [[medscape.com](https://medscape.com)]

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**Address:** Ontario, CA 91761, United States

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